

Application Notes and Protocols: Preparation of Mayosperse 60 Stock Solution

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Compound of Interest

Compound Name: Mayosperse 60

Cat. No.: B3258882

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This document provides a detailed protocol for the preparation of a stock solution of **Mayosperse 60**, a cationic polymeric biocide and dispersing agent. The information is intended for use in research and development environments.

Product Information and Properties

Mayosperse 60 is a water-soluble cationic polymer with applications as a biocide and algaecide in various industrial settings, including water treatment, paper mills, and cooling towers.^{[1][2][3]} It is also utilized as a dispersing and wetting agent in the textile, paint, and coatings industries.^[4]

Quantitative Data Summary

Property	Value	References
CAS Number	31075-24-8	[1] [4] [5] [6] [7]
Appearance	Colorless to Amber Liquid	[2] [4]
Solubility	Highly soluble in water	[4]
pH (10% water solution)	5.0 - 7.0	[2]
Molecular Formula	C ₃₀ H ₇₂ N ₆ O ₃ X _{2.6} Cl (representative)	[1] [3] [5] [8]
Molecular Weight	777.656 g/mol (representative)	[5] [8]

Safety Precautions

Mayosperse 60 should be handled with care as it may cause irritation to the skin and eyes.[\[4\]](#) When preparing solutions, it is crucial to work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhaling any mists or vapors that may be generated.[\[5\]](#)

Experimental Protocol: Preparation of a 10% (w/v) Stock Solution

This protocol outlines the steps to prepare a 10% (weight/volume) stock solution of **Mayosperse 60** in an aqueous solvent. This concentration is a common starting point for further dilutions in experimental assays.

Materials:

- **Mayosperse 60**
- High-purity sterile water (e.g., deionized, distilled, or Milli-Q)
- Sterile volumetric flask (appropriate size)
- Sterile graduated cylinder or pipette

- Analytical balance
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat
- Appropriate sterile storage container

Procedure:

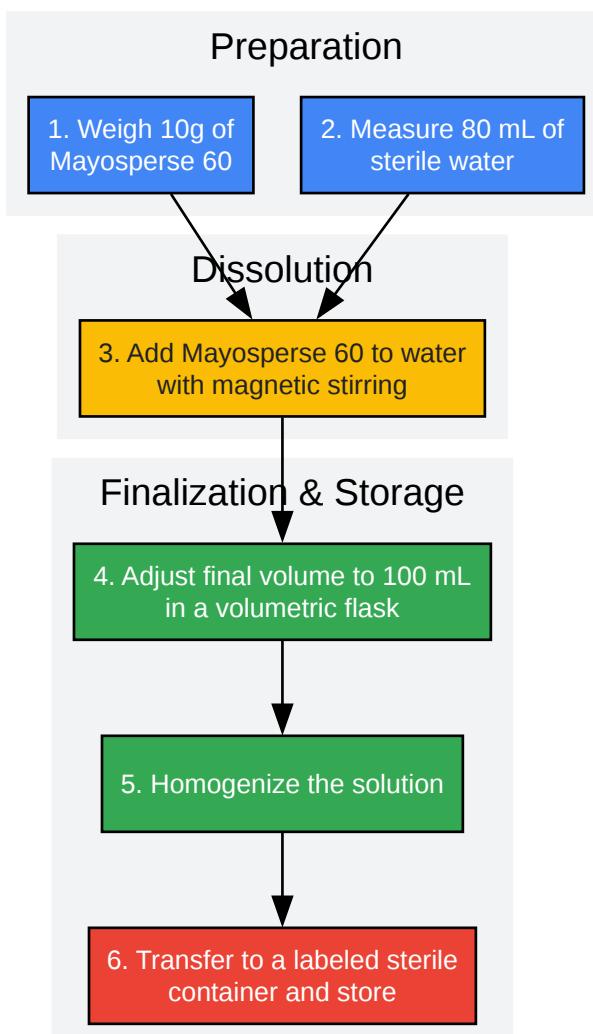
- Determine the required volume: Decide on the final volume of the 10% stock solution needed for your experiments. For this protocol, we will prepare 100 mL.
- Calculate the mass of **Mayosperse 60**: To prepare a 10% (w/v) solution, 10 g of **Mayosperse 60** is required for every 100 mL of solvent.
- Weigh **Mayosperse 60**:
 - Place a clean, dry weighing boat on the analytical balance and tare the balance.
 - Carefully weigh out 10.0 g of **Mayosperse 60**.
- Dissolve **Mayosperse 60**:
 - Add approximately 80 mL of high-purity sterile water to a sterile beaker containing a magnetic stir bar.
 - Place the beaker on a magnetic stirrer and begin stirring at a moderate speed.
 - Slowly add the weighed **Mayosperse 60** to the vortex of the stirring water.
 - Continue stirring until the **Mayosperse 60** is completely dissolved. Given its high water solubility, this should occur readily.^[4]
- Adjust the final volume:
 - Once fully dissolved, carefully transfer the solution to a 100 mL volumetric flask.

- Rinse the beaker with a small amount of sterile water and add the rinsing to the volumetric flask to ensure the complete transfer of the solute.
- Add sterile water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize and store:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
 - Transfer the final stock solution to a clearly labeled, sterile storage container.
 - Store the solution according to the manufacturer's recommendations, typically at room temperature unless otherwise specified.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for 10% (w/v) Mayosperse 60 Stock Solution Preparation

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